

Prosulfuron Cross-Resistance With Other ALS-Inhibiting Herbicides: A Comparative Guide

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Compound of Interest

Compound Name: *Prosulfuron*

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Prosulfuron, a sulfonylurea herbicide, effectively controls a range of broadleaf weeds by inhibiting the acetolactate synthase (ALS) enzyme, a key player in the biosynthesis of branched-chain amino acids. However, the extensive use of ALS-inhibiting herbicides has led to the evolution of resistant weed biotypes, often exhibiting cross-resistance to other herbicides with the same mode of action. This guide provides a comparative analysis of cross-resistance patterns between **prosulfuron** and other major classes of ALS-inhibiting herbicides, supported by experimental data and detailed protocols to aid in research and development of effective weed management strategies.

Understanding ALS-Inhibiting Herbicides and Resistance

The ALS enzyme is the target site for several classes of herbicides, including sulfonylureas (SUs), imidazolinones (IMIs), triazolopyrimidines (TPs), pyrimidinylthiobenzoates (PTBs), and sulfonylamino-carbonyl-triazolinones (SCTs). Resistance to these herbicides most commonly arises from single nucleotide polymorphisms in the ALS gene, leading to amino acid substitutions that reduce the binding affinity of the herbicide to the enzyme. The specific mutation determines the pattern and level of cross-resistance to different ALS inhibitor families.

Comparative Cross-Resistance Data

The following tables summarize quantitative data from various studies on the cross-resistance of weed biotypes to **prosulfuron** and other ALS-inhibiting herbicides. The data is presented as the Resistance Index (RI), which is the ratio of the herbicide concentration required to inhibit the growth of the resistant population by 50% (GR50) to the GR50 of a susceptible population.

Table 1: Cross-Resistance of Amaranthus retroflexus (Redroot Pigweed) to ALS-Inhibiting Herbicides

Herbicide	Chemical Class	Resistant Biotype GR50 (g a.i./ha)	Susceptible Biotype GR50 (g a.i./ha)	Resistance Index (RI)
Prosulfuron	Sulfonylurea (SU)	-	-	-
Trifloxsulfuron-sodium	Sulfonylurea (SU)	>112	1.75	>64
Pyrithiobac-sodium	Pyrimidinylthiobenzzoate (PTB)	>560	35	>16
Imazethapyr	Imidazolinone (IMI)	141.4	10.6	13.3
Chlorimuron-ethyl	Sulfonylurea (SU)	18.4	1.8	10.2

Data for trifloxsulfuron-sodium and pyrithiobac-sodium from a study on Brazilian A. retroflexus biotypes.^[1] Data for imazethapyr and chlorimuron-ethyl from a separate study on A. retroflexus.

Table 2: Cross-Resistance of Various Weed Species to Sulfonylurea and Other ALS-Inhibiting Herbicides

Weed Species	Herbicide	Chemical Class	Resistance Index (RI)
Apera spica-venti	Chlorsulfuron	Sulfonylurea (SU)	>230
Sulfosulfuron	Sulfonylurea (SU)	115-270	
Iodosulfuron	Sulfonylurea (SU)	27-148	
Cyperus difformis	Bensulfuron-methyl	Sulfonylurea (SU)	1139
Cyclosulfamuron	Sulfonylurea (SU)	3583	
Imazosulfuron	Sulfonylurea (SU)	1482	
Pyrazosulfuron-ethyl	Sulfonylurea (SU)	416	
Bispyribac-sodium	Pyrimidinylthiobenzoate (PTB)	5	
Imazapyr	Imidazolinone (IMI)	9	

Data for *Apera spica-venti* from a study on Czech populations. Data for *Cyperus difformis* from a study on a resistant accession from Korea.

Note: Specific quantitative data for **Prosulfuron** cross-resistance in a comparative study with a wide range of other ALS inhibitors was not available in the reviewed literature. The tables above provide context on the cross-resistance patterns observed within the sulfonylurea class and with other ALS inhibitor families. The absence of data for **Prosulfuron** is indicated by "-".

Experimental Protocols

The following is a detailed methodology for a whole-plant dose-response bioassay, a standard method for determining the level of herbicide resistance.

Whole-Plant Dose-Response Bioassay Protocol

1. Seed Collection and Germination:

- Collect mature seeds from putative resistant and known susceptible weed populations.

- Store seeds in cool, dry conditions until use.
- Germinate seeds in petri dishes on agar medium or in trays with potting mix. Ensure uniform germination and seedling emergence.

2. Plant Growth:

- Transplant seedlings at the 2-3 leaf stage into pots (e.g., 10 cm diameter) containing a standardized potting medium.
- Grow plants in a greenhouse or controlled environment chamber with optimal conditions for the specific weed species (e.g., 16-hour photoperiod, 25/20°C day/night temperature).
- Water and fertilize as needed to ensure healthy plant growth.

3. Herbicide Application:

- Prepare a stock solution of the technical grade herbicide. **Prosulfuron** and other herbicides should be dissolved in an appropriate solvent and then diluted with water containing a surfactant as recommended.
- A series of herbicide doses should be prepared to create a dose-response curve. Typically, this includes a non-treated control and a range of doses from 1/8 to 8 times the recommended field rate.
- Apply the herbicide solutions to the plants at a consistent growth stage (e.g., 4-6 leaf stage) using a calibrated cabinet sprayer to ensure uniform application.

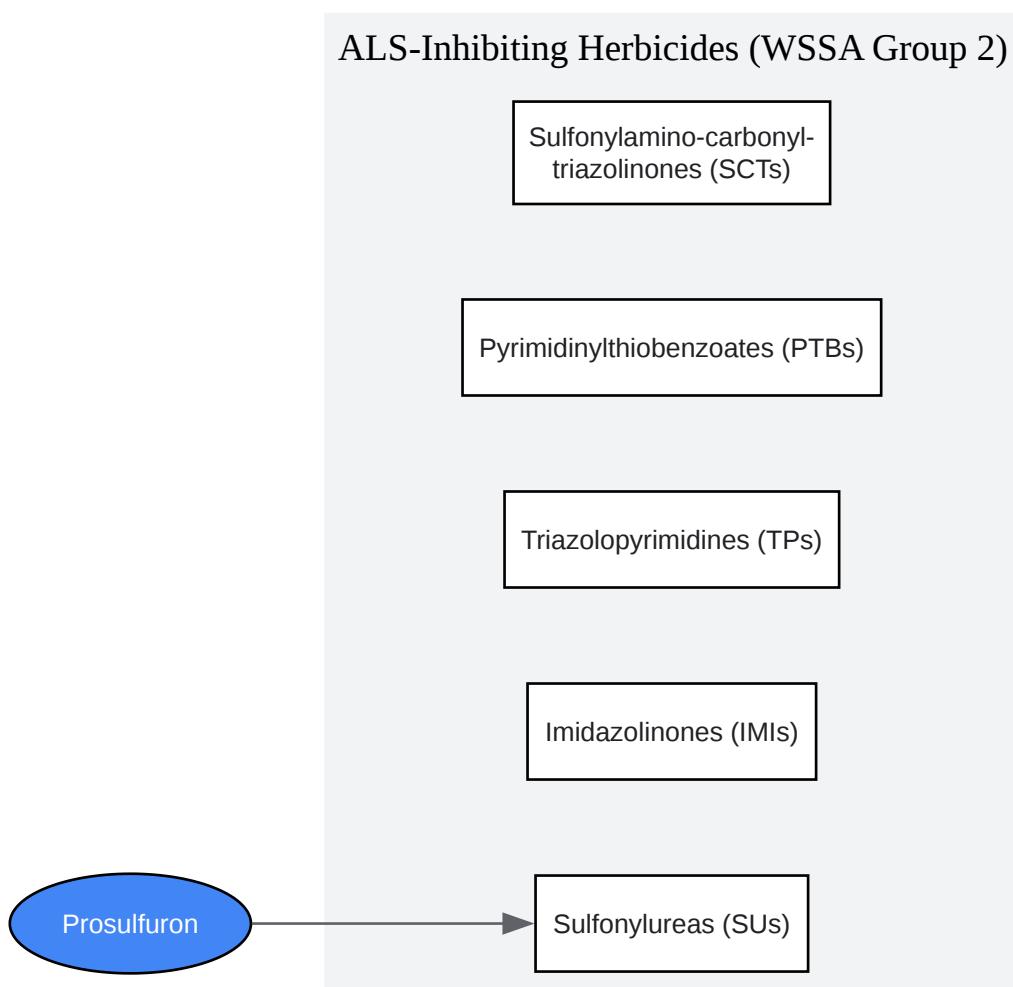
4. Data Collection and Analysis:

- Assess plant injury (visual rating on a scale of 0-100%) and shoot fresh or dry weight at a set time after treatment (e.g., 21 days).
- The data should be analyzed using a non-linear regression model (e.g., a four-parameter logistic model) to determine the herbicide dose that causes a 50% reduction in growth (GR50) for both the resistant and susceptible populations.

- The Resistance Index (RI) is then calculated as: $RI = GR50 \text{ (Resistant Population)} / GR50 \text{ (Susceptible Population)}$.

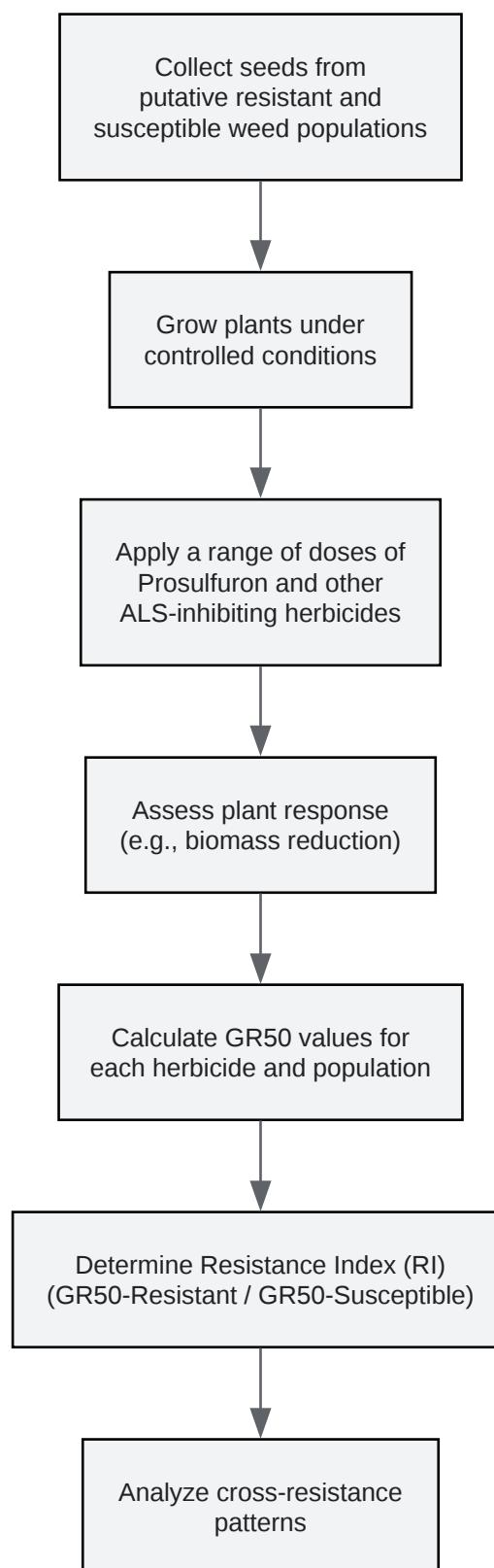
Visualizing Herbicide Classification and Experimental Workflow

To better understand the relationships between different ALS-inhibiting herbicides and the process of identifying cross-resistance, the following diagrams are provided.



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Caption: Classification of ALS-inhibiting herbicides with **Prosulfuron**'s position.



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Caption: Experimental workflow for determining herbicide cross-resistance.

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References

- 1. Resistance of Amaranthus retroflexus to acetolactate synthase inhibitor herbicides in Brazil - Advances in Weed Science [awsjournal.org]
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